

Personal Protective Equipment (PPE) & Handling Guide: 5-(4-Bromophenoxy)-2-chloropyrimidine

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Compound of Interest

Compound Name: 5-(4-Bromophenoxy)-2-chloropyrimidine

Cat. No.: B13260391

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Executive Summary: The "At a Glance" Safety Profile

5-(4-Bromophenoxy)-2-chloropyrimidine (CAS: 146533-41-7) is a halogenated heteroaromatic building block commonly used in the synthesis of kinase inhibitors and other pharmaceutical agents.

While often classified as an Irritant (H315/H319), its chemical structure dictates a higher standard of care. The chlorine atom at the 2-position of the pyrimidine ring is electronically activated, making it susceptible to Nucleophilic Aromatic Substitution (S_NAr).

- Translation: It reacts readily with biological nucleophiles (proteins in skin and eyes), potentially leading to sensitization or chemical burns upon prolonged contact.

Critical Safety Directive: Treat this compound as a potential sensitizer and corrosive, regardless of the minimum GHS labeling.

Risk Assessment & Hazard Identification

The "Why" behind the protocol.

To select the correct PPE, we must understand the chemical behavior:

Feature	Hazard Implication
2-Chloropyrimidine Core	The "Warhead." This leaving group is reactive. [1][2] Moisture on skin can hydrolyze this to release HCl, or it can alkylate skin proteins (sensitization risk).
Bromophenoxy Group	Increases lipophilicity. If dissolved in organic solvents (DMSO, DCM), skin absorption rates increase significantly.
Physical State (Solid)	Dust generation is the primary vector for respiratory and ocular exposure.

The PPE Matrix

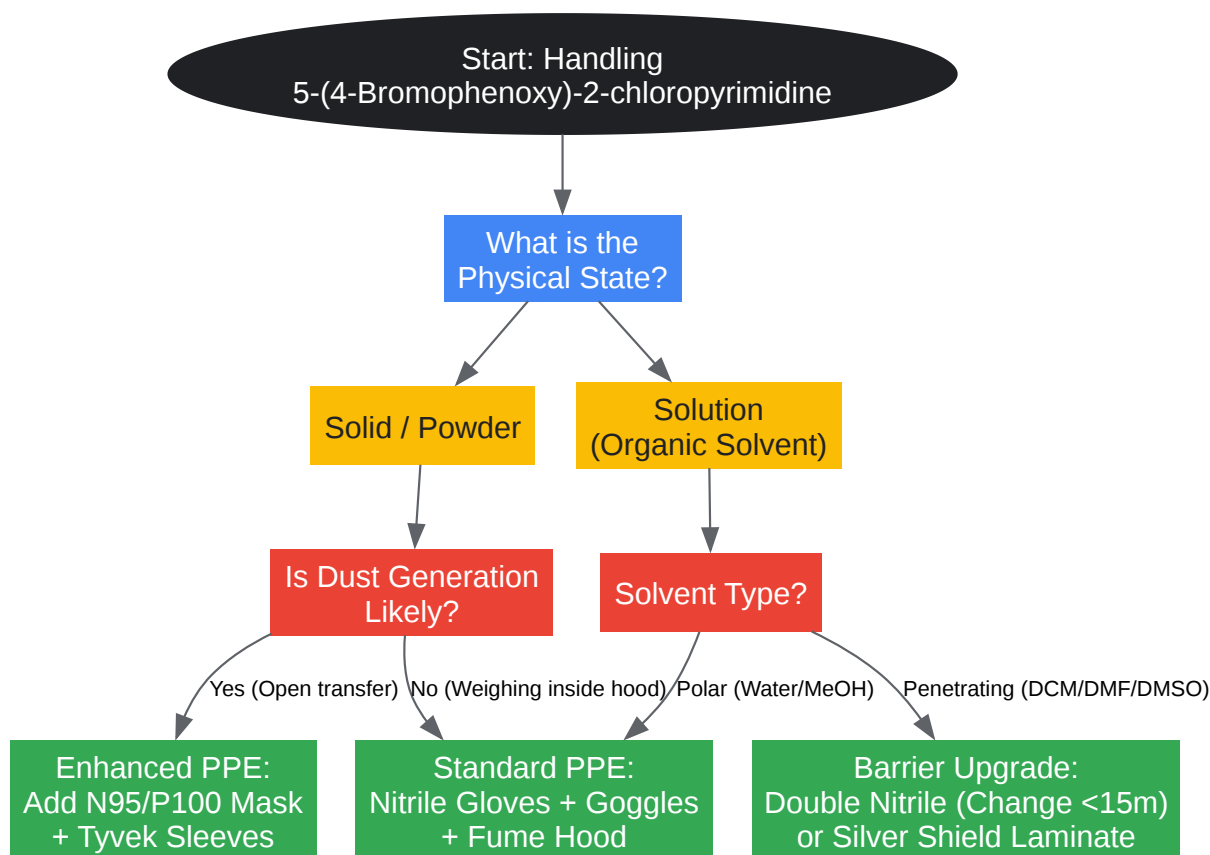
Standard Operating Configuration for < 10g scale.

This matrix is designed to prevent the "Breakthrough-Exposure" cycle.

Body Zone	Recommended PPE	Technical Rationale
Hand Protection	Double Gloving Strategy1. Inner: Nitrile (4 mil / 0.1mm)2. Outer: Nitrile (minimum 5 mil) or Neoprene	Why Nitrile? Excellent resistance to solid particulates. Why Double? Chlorinated pyrimidines can permeate thin nitrile if dissolved in solvents like DCM. The outer glove is sacrificial.
Ocular	Chemical Splash Goggles (Indirect Venting)Note: Safety glasses are insufficient.	Dust particles can bypass safety glasses. Goggles seal the orbital area against reactive dust and accidental splashes.
Respiratory	Fume Hood (Primary)If weighing outside hood: N95 or P100 Respirator	Prevents inhalation of dust which can hydrolyze in the mucous membranes of the lungs.
Body	Lab Coat (Poly/Cotton) + Tyvek Sleeves	Tyvek sleeves bridge the gap between the glove cuff and lab coat, a common exposure point during reaching motions.

Visualization: PPE Selection Logic

Figure 1: Decision tree for selecting PPE based on experimental state.



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Caption: Logic flow for scaling PPE based on physical state and solvent carrier risks.

Operational Protocol: The "3-Zone" Workflow

Trustworthiness through procedure.

To ensure safety, do not rely solely on PPE.^{[2][3][4][5]} Use the Clean-Buffer-Hot zoning method.

Phase 1: Preparation (The Clean Zone)

- Inspect Gloves: Check for pinholes by inflating them with air.

- **Gather Materials:** Pre-weigh solvents and reagents. Have a dedicated "solid waste" container ready before opening the bottle.
- **Engineering Check:** Ensure Fume Hood face velocity is >100 fpm (0.5 m/s).

Phase 2: Execution (The Hot Zone - Inside Hood)

- **Open Container:** Open the vial only inside the hood.
- **Weighing:** If using a balance outside the hood, transfer the solid into a tared, screw-top vial inside the hood first. Wipe the exterior of the vial before removing it.
- **Solvent Addition:** Add solvent slowly.
 - **Critical Note:** If dissolving in DMSO or DMF, be hyper-vigilant. These solvents carry the toxic payload through gloves and skin instantly.

Phase 3: Decontamination (The Buffer Zone)

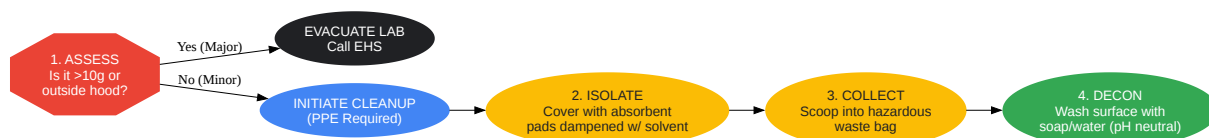
- **Wipe Down:** Wipe all tools (spatulas, balance pans) with a solvent-dampened tissue (Ethanol or Acetone) inside the hood.
- **Doffing (Glove Removal):**
 - Grasp the outside of one glove near the wrist.
 - Peel it away from the hand, turning it inside out.
 - Hold the peeled glove in the gloved hand.
 - Slide an ungloved finger under the wrist of the remaining glove and peel off.
- **Wash:** Wash hands with soap and water for 20 seconds immediately.

Emergency Response & Disposal

Logistics for when things go wrong.

Spill Response Workflow

Scenario: You spill 500mg of powder on the bench.



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Caption: Immediate response protocol for solid spills.

Waste Disposal[2][3][4][5][6]

- Classification: Halogenated Organic Waste.
- Segregation: Do NOT mix with strong acids or oxidizers.[2]
- Labeling: Must clearly state "Contains Halogenated Pyrimidine."

References & Verification

- PubChem.**5-(4-Bromophenoxy)-2-chloropyrimidine** Compound Summary. National Center for Biotechnology Information. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Personal Protective Equipment: Chemical Resistance Selection. [\[Link\]](#)

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